

Technical Guide: Benzyl Benzoate-d5 (CAS 347840-01-1)

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **Benzyl benzoate-d5** (CAS 347840-01-1), a deuterated analog of Benzyl benzoate. This document is intended for researchers, scientists, and professionals in drug development and related fields who utilize stable isotopelabeled compounds as internal standards in quantitative analyses.

Physicochemical Properties

Benzyl benzoate-d5 is the deuterated form of Benzyl benzoate, with five deuterium atoms replacing hydrogen atoms on the benzyl ring. This isotopic labeling makes it an ideal internal standard for mass spectrometry-based quantification of Benzyl benzoate.

Table 1: Physicochemical Properties of Benzyl Benzoate-d5 and Benzyl Benzoate



Property	Benzyl Benzoate-d5	Benzyl Benzoate (unlabeled)
CAS Number	347840-01-1	120-51-4
Molecular Formula	C14H7D5O2	C14H12O2
Molecular Weight	217.27 g/mol	212.24 g/mol
Physical State	Liquid	Colorless, oily liquid
Melting Point	Not available	18-20 °C
Boiling Point	Not available	323-324 °C
Density	Not available	1.118 g/cm ³
Solubility	Insoluble in water; Soluble in organic solvents	Insoluble in water; Soluble in organic solvents

Synthesis

The synthesis of **Benzyl benzoate-d5** typically involves the esterification of benzoic acid with benzyl-d5 alcohol or the reaction of a benzoate salt with a benzyl-d5 halide. The key starting material is the deuterated benzyl alcohol or benzyl halide, where the five hydrogen atoms on the phenyl ring are replaced with deuterium.

Spectroscopic Data

While specific spectra for **Benzyl benzoate-d5** are not readily available in public databases, the following information for unlabeled Benzyl benzoate can be used as a reference. The primary difference in the mass spectrum will be a +5 mass unit shift for the molecular ion and fragments containing the deuterated benzyl group. The NMR and IR spectra are expected to be very similar to the unlabeled compound.

Table 2: Spectroscopic Data for Benzyl Benzoate (unlabeled)



Technique	Key Features
¹ H NMR	Signals corresponding to the aromatic protons of the benzyl and benzoyl groups, and the methylene protons of the benzyl group.
¹³ C NMR	Resonances for the carbonyl carbon, the methylene carbon, and the aromatic carbons.
Mass Spectrometry (EI)	Molecular ion (m/z 212) and characteristic fragment ions. For Benzyl benzoate-d5, the molecular ion would be at m/z 217.
Strong C=O stretching vibration of the ending vibrations, and are C-H stretching and bending vibrations.	

Metabolism of Benzyl Benzoate

Benzyl benzoate is metabolized in the body primarily through hydrolysis of the ester bond to form benzoic acid and benzyl alcohol. Benzyl alcohol is then further oxidized to benzoic acid. Benzoic acid is subsequently conjugated with glycine to form hippuric acid, which is then excreted in the urine.



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Metabolic pathway of Benzyl Benzoate.

Experimental Protocols

Benzyl benzoate-d5 is primarily used as an internal standard for the quantification of Benzyl benzoate in various matrices, particularly in biological samples for pharmacokinetic and



metabolism studies. Below is a representative experimental protocol for the analysis of Benzyl benzoate in plasma using LC-MS/MS.

Objective: To quantify the concentration of Benzyl benzoate in human plasma using a validated LC-MS/MS method with **Benzyl benzoate-d5** as an internal standard.

Materials:

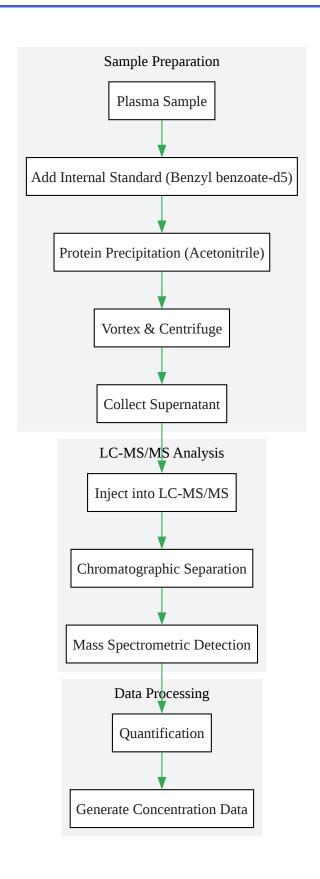
- · Benzyl benzoate analytical standard
- Benzyl benzoate-d5 (internal standard)
- Human plasma (blank)
- Acetonitrile (HPLC grade)
- Methanol (HPLC grade)
- Formic acid (LC-MS grade)
- Water (LC-MS grade)

Instrumentation:

- High-Performance Liquid Chromatography (HPLC) system
- Tandem Mass Spectrometer (MS/MS) with an electrospray ionization (ESI) source

Experimental Workflow:





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Bioanalytical workflow for Benzyl Benzoate.



Procedure:

- Preparation of Standard and Quality Control (QC) Samples:
 - Prepare stock solutions of Benzyl benzoate and Benzyl benzoate-d5 in methanol.
 - Prepare calibration standards and QC samples by spiking appropriate amounts of the Benzyl benzoate stock solution into blank human plasma.
- Sample Preparation:
 - To 100 μL of plasma sample (standard, QC, or unknown), add 10 μL of the Benzyl benzoate-d5 internal standard working solution.
 - Add 300 μL of acetonitrile to precipitate plasma proteins.
 - Vortex the samples for 1 minute.
 - Centrifuge the samples at 10,000 rpm for 10 minutes.
 - Transfer the supernatant to a clean tube and evaporate to dryness under a gentle stream of nitrogen.
 - Reconstitute the residue in 100 μ L of the mobile phase.
- LC-MS/MS Conditions:

Table 3: Representative LC-MS/MS Parameters



Parameter	Condition	
LC Column	C18 column (e.g., 2.1 x 50 mm, 1.8 μm)	
Mobile Phase A	0.1% Formic acid in Water	
Mobile Phase B	0.1% Formic acid in Acetonitrile	
Gradient	Start with 50% B, increase to 95% B over 3 minutes, hold for 1 minute, then return to initial conditions.	
Flow Rate	0.4 mL/min	
Injection Volume	5 μL	
Ionization Mode	Electrospray Ionization (ESI), Positive	
MRM Transitions	Benzyl benzoate: $[M+H]^+ \rightarrow fragment ionBenzyl$ benzoate-d5: $[M+H]^+ \rightarrow fragment ion$	
Collision Energy	Optimized for each transition	

• Data Analysis:

- The peak area ratio of the analyte to the internal standard is used for quantification.
- A calibration curve is constructed by plotting the peak area ratio against the concentration of the calibration standards.
- The concentration of Benzyl benzoate in the unknown samples is determined from the calibration curve.

Safety and Handling

Benzyl benzoate-d5 should be handled in a well-ventilated area, and appropriate personal protective equipment (PPE), including gloves and safety glasses, should be worn. For detailed safety information, refer to the Safety Data Sheet (SDS) provided by the supplier.

Conclusion







Benzyl benzoate-d5 is a valuable tool for researchers and scientists requiring accurate quantification of Benzyl benzoate. Its use as an internal standard in mass spectrometry-based methods helps to correct for variations in sample preparation and instrument response, leading to reliable and reproducible results. This technical guide provides essential information to support its effective application in a laboratory setting.

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